

An In-depth Technical Guide to the Density of 2-Methyl-3-pentanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-3-pentanol

Cat. No.: B165387

[Get Quote](#)

This guide provides a comprehensive overview of the density of **2-Methyl-3-pentanol**, tailored for researchers, scientists, and professionals in drug development. It includes key quantitative data, detailed experimental protocols for density determination, and a workflow visualization.

Core Properties of 2-Methyl-3-pentanol

2-Methyl-3-pentanol (IUPAC name: 2-methylpentan-3-ol) is a secondary alcohol with the chemical formula $C_6H_{14}O$.^[1] It presents as a clear, colorless, and flammable liquid.^{[2][3]} Understanding its physical properties, such as density, is crucial for its application in various scientific and industrial contexts.

Quantitative Density Data

The density of a liquid is dependent on temperature, generally decreasing as temperature increases. Below is a summary of reported density values for **2-Methyl-3-pentanol** at different temperatures.

Density Value	Temperature (°C)	Units	Reference(s)
0.8243	20	g/cm ³	[1][4]
0.8230	20	g/cm ³	[3]
0.819	25	g/mL	[5][6]
0.820	Not Specified	g/mL	[7]

Note: g/cm^3 is equivalent to g/mL .

Experimental Protocol: Density Determination by Pycnometer

The determination of a liquid's density with high precision is commonly achieved using a pycnometer, also known as a specific gravity bottle.^{[8][9][10]} This method relies on the gravimetric measurement of a precisely known volume of the liquid.^[11]

Principle: The pycnometer is a glass flask with a specific, accurately calibrated volume.^{[9][10]} By weighing the pycnometer empty, filled with a reference liquid of known density (e.g., deionized water), and finally filled with the sample liquid (**2-Methyl-3-pentanol**), the density of the sample can be calculated with high accuracy.^{[8][11]}

Apparatus and Materials:

- Pycnometer with a ground-glass stopper containing a capillary tube
- Analytical balance (accuracy to at least 0.1 mg)
- Thermostatic bath
- **2-Methyl-3-pentanol** (sample)
- Deionized water (reference liquid)
- Acetone or other suitable solvent (for cleaning and drying)
- Pipettes

Detailed Methodology:

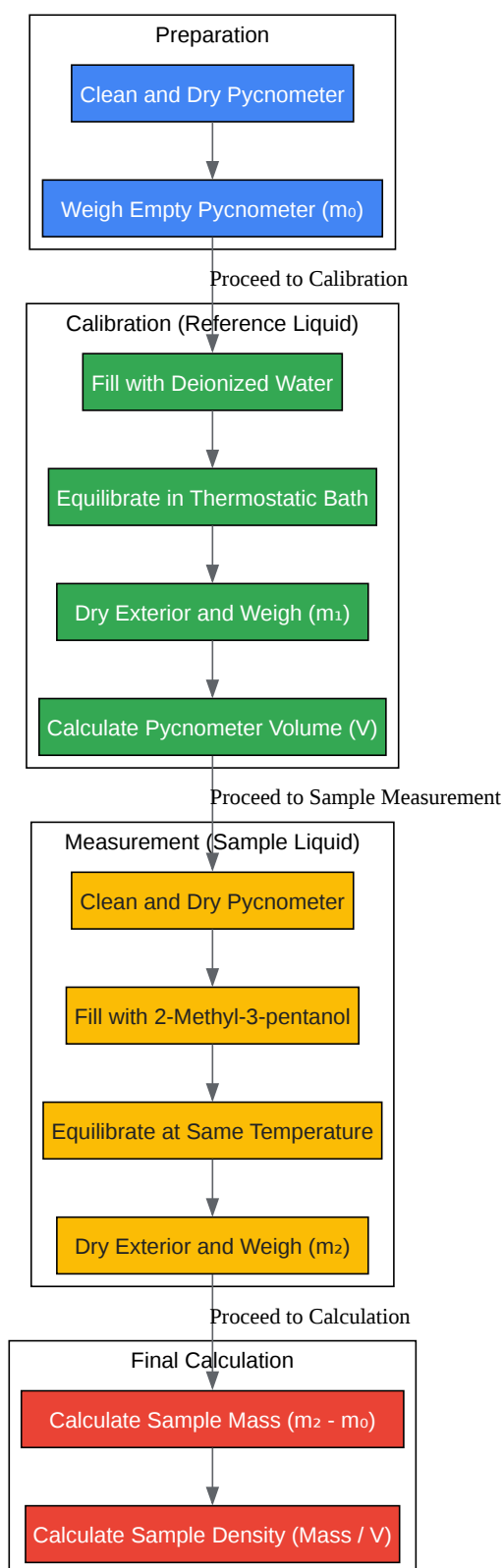
- Preparation and Cleaning:
 - Thoroughly clean the pycnometer and its stopper with a suitable solvent like acetone, followed by rinsing with deionized water.

- Ensure the pycnometer is completely dry before the initial measurement. This can be achieved by placing it in an oven or rinsing with a volatile solvent and allowing it to air dry.
- Mass of the Empty Pycnometer (m_0):
 - Carefully weigh the clean, dry pycnometer along with its stopper on the analytical balance. Record this mass as m_0 .
- Calibration with Reference Liquid (Deionized Water):
 - Fill the pycnometer with deionized water, ensuring no air bubbles are trapped.
 - Insert the stopper. The capillary tube in the stopper will allow excess liquid to escape, ensuring the volume is precisely met.[\[8\]](#)
 - Wipe dry the exterior of the pycnometer.
 - Place the filled pycnometer in a thermostatic bath set to a specific temperature (e.g., 20.0 °C) and allow it to equilibrate. Ensure the water level in the bath is above the level of the liquid inside the pycnometer.
 - Once equilibrated, remove the pycnometer, wipe it completely dry, and weigh it. Record this mass as m_1 .
- Mass of the Sample Liquid (**2-Methyl-3-pentanol**):
 - Empty and thoroughly dry the pycnometer as described in Step 1.
 - Fill the pycnometer with **2-Methyl-3-pentanol**.
 - Repeat the process of inserting the stopper, equilibrating in the thermostatic bath at the same temperature, drying the exterior, and weighing. Record this mass as m_2 .
- Calculations:
 - Mass of water (m_{water}): $m_{\text{water}} = m_1 - m_0$
 - Volume of pycnometer (V): $V = m_{\text{water}} / \rho_{\text{water}}$

- Where ρ_{water} is the known density of water at the experimental temperature.
- Mass of sample (m_{sample}): $m_{\text{sample}} = m_2 - m_0$
- Density of sample (ρ_{sample}): $\rho_{\text{sample}} = m_{\text{sample}} / V$

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in determining the density of **2-Methyl-3-pentanol** using the pycnometer method.



[Click to download full resolution via product page](#)

Workflow for Density Determination via Pycnometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methyl-3-pentanol - Wikipedia [en.wikipedia.org]
- 2. 2-Methylpentan-3-ol | C₆H₁₄O | CID 11264 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. ez.restek.com [ez.restek.com]
- 5. 2-Methyl-3-pentanol | 565-67-3 [chemicalbook.com]
- 6. 2-Methyl-3-pentanol = 99 565-67-3 [sigmaaldrich.com]
- 7. 2-methyl-3-pentanol [stenutz.eu]
- 8. fpharm.uniba.sk [fpharm.uniba.sk]
- 9. che.utah.edu [che.utah.edu]
- 10. scientificlabs.co.uk [scientificlabs.co.uk]
- 11. mt.com [mt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Density of 2-Methyl-3-pentanol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b165387#density-of-2-methyl-3-pentanol\]](https://www.benchchem.com/product/b165387#density-of-2-methyl-3-pentanol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com